

Standard Operating Procedure for 4-Methylpentanamide Experiments: Application Notes and Protocols

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Compound of Interest

Compound Name: 4-Methylpentanamide

Cat. No.: B178914

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Introduction

4-Methylpentanamide is a short-chain aliphatic amide with potential applications in various fields of biological research. While specific biological activities are still under investigation, its structural similarity to known bioactive amides suggests potential roles as an antimicrobial agent, a modulator of neuronal activity, or a signaling molecule. These application notes provide a framework for the initial characterization and experimental evaluation of **4-Methylpentanamide**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-Methylpentanamide** is presented in Table 1. This information is crucial for proper handling, storage, and preparation of experimental solutions.

Property	Value	Reference
CAS Number	1119-29-5	[1]
Molecular Formula	C ₆ H ₁₃ NO	[1]
Molecular Weight	115.17 g/mol	[1]
Appearance	White to off-white solid	
Melting Point	119 °C	[1]
Boiling Point	245.2 °C	
Solubility	Soluble in water and polar organic solvents	

Safety Precautions

Amide compounds can have varying toxicological profiles. It is essential to handle **4-Methylpentanamide** with appropriate safety measures in a laboratory setting.

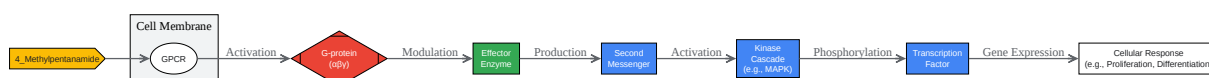
- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, safety glasses, and chemical-resistant gloves.
- Handling: Avoid inhalation of dust and direct contact with skin and eyes. Work in a well-ventilated area, preferably a fume hood.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials.
- Disposal: Dispose of waste according to institutional and local regulations for chemical waste.

Postulated Biological Activities and Signaling Pathways

Based on the activities of structurally related compounds, **4-Methylpentanamide** is hypothesized to exhibit the following biological effects:

- **Antimicrobial Activity:** Short-chain alkyl amides have been shown to possess antimicrobial properties.[2][3] The proposed mechanism involves the disruption of bacterial cell membranes or interference with essential metabolic pathways.
- **Neuromodulatory Effects:** Amide derivatives of valproic acid are known to have anticonvulsant and antiallodynic activities.[4][5][6][7] **4-Methylpentanamide** may modulate neuronal excitability by interacting with ion channels or neurotransmitter systems.
- **Cell Signaling Modulation:** Certain fatty acid amides act as endogenous signaling molecules, for instance, by interacting with the endocannabinoid system and influencing downstream pathways like the ERK/MAPK signaling cascade.[8][9]

A hypothetical signaling pathway illustrating the potential interaction of **4-Methylpentanamide** with a G-protein coupled receptor (GPCR) leading to the modulation of downstream cellular responses is depicted below.



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Caption: Hypothetical signaling pathway for **4-Methylpentanamide**.

Experimental Protocols

The following are detailed protocols for preliminary in vitro evaluation of **4-Methylpentanamide**.

Protocol 1: Assessment of Antibacterial Activity

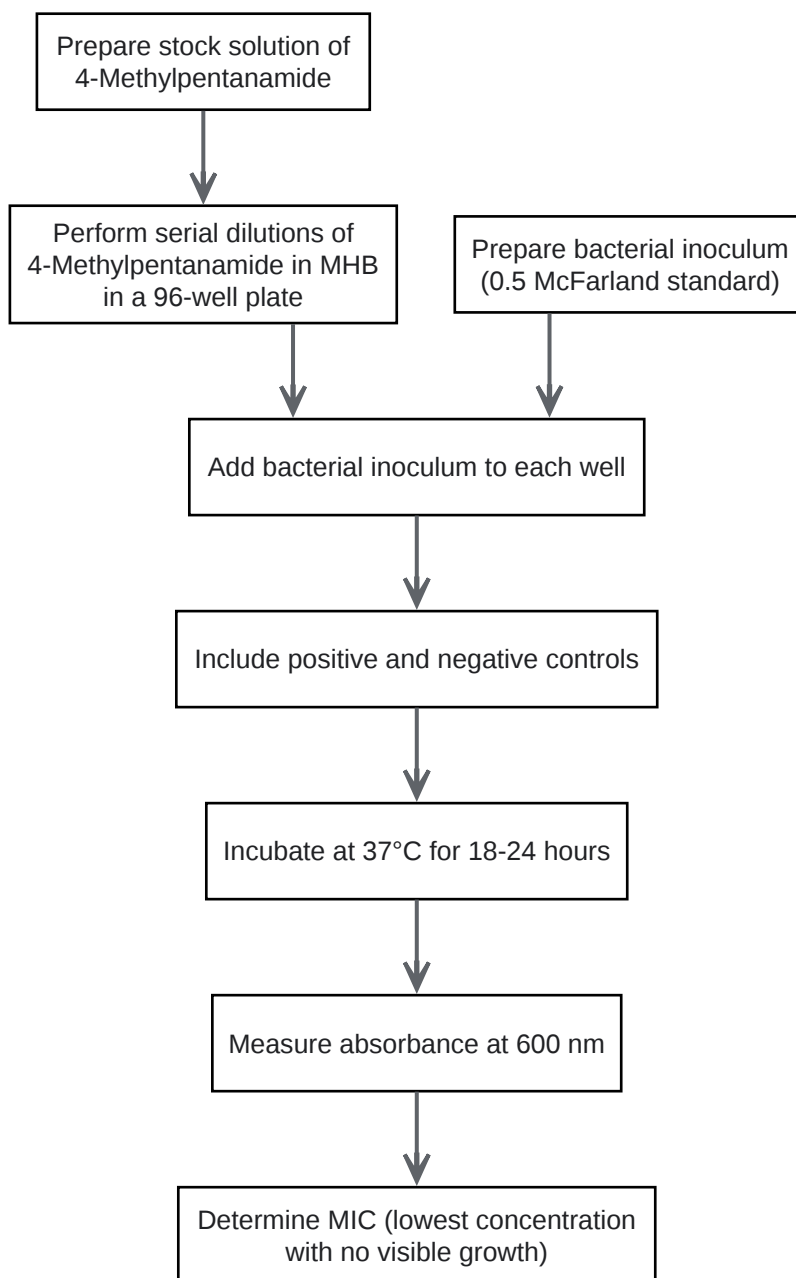
This protocol outlines the determination of the Minimum Inhibitory Concentration (MIC) of **4-Methylpentanamide** against common bacterial strains using the broth microdilution method.

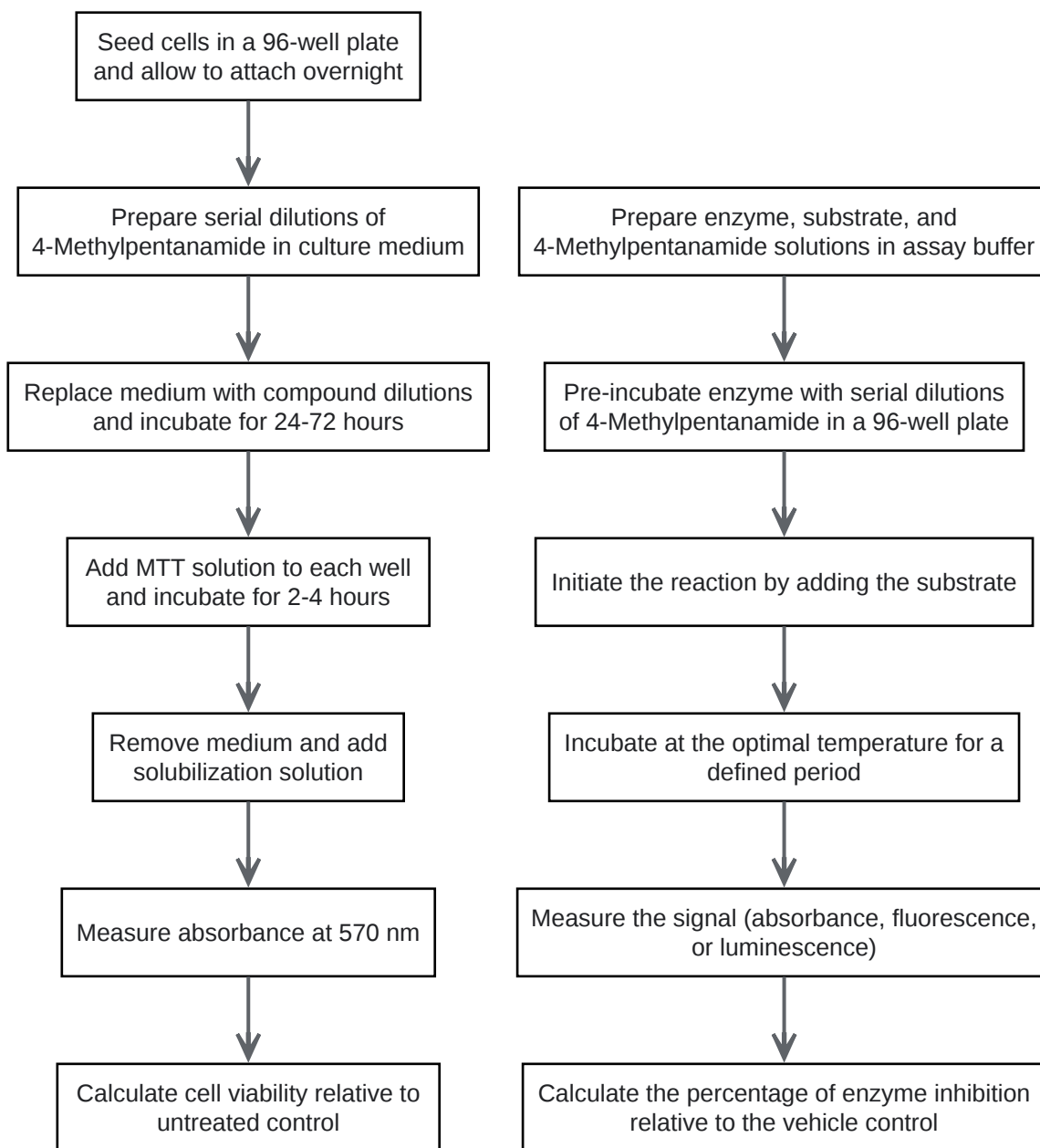
Materials:

- **4-Methylpentanamide**

- Bacterial strains (e.g., *Escherichia coli*, *Staphylococcus aureus*)
- Mueller-Hinton Broth (MHB)
- Sterile 96-well microtiter plates
- Spectrophotometer
- Sterile saline solution (0.85% NaCl)
- Positive control antibiotic (e.g., ampicillin)
- Negative control (vehicle, e.g., sterile water or DMSO)

Experimental Workflow:





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